

Essential Safety and Handling Precautions for AZD-6918

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Compound of Interest

Compound Name: AZD-6918

Cat. No.: B1191579

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AZD-6918 is a potent and selective inhibitor of the Trk tyrosine kinases developed by AstraZeneca.[1][2] Although development was discontinued, this compound is still utilized in a research capacity as an antineoplastic agent.[1][2] Due to its potent biological activity and the absence of a specific Safety Data Sheet (SDS), researchers must handle **AZD-6918** with a high degree of caution. The following guidelines are based on best practices for handling potent, powdered research compounds and general laboratory safety protocols.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedures should be conducted to determine the appropriate level of personal protective equipment.[3][4] The following table summarizes the recommended PPE for handling **AZD-6918**, particularly in its powdered form.

PPE Category	Minimum Recommendation	Enhanced Precautions (e.g., weighing, preparing concentrated solutions)
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields.[3]	Chemical safety goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashes. [3][5][6]
Skin Protection	Disposable nitrile gloves. A fully buttoned lab coat. Long pants and closed-toe shoes are mandatory.[3][4][5][6]	Double-gloving (wearing two pairs of nitrile gloves) is recommended.[3][6] Consider using chemical-resistant gloves for prolonged handling. A disposable gown or sleeve covers should be used for added protection.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to minimize inhalation exposure. [4]	If a fume hood is not available or if there is a risk of aerosol generation outside of a containment device, a NIOSH-approved respirator (e.g., N95 or higher) is required.[5][6]

Experimental Protocols and Disposal

Handling Powdered Compound:

- All manipulations of powdered **AZD-6918**, such as weighing and preparing stock solutions, should be performed within a chemical fume hood to prevent inhalation of the powder.
- Use appropriate tools (e.g., spatulas, weigh paper) to handle the compound and decontaminate them after use.

Solution Preparation:

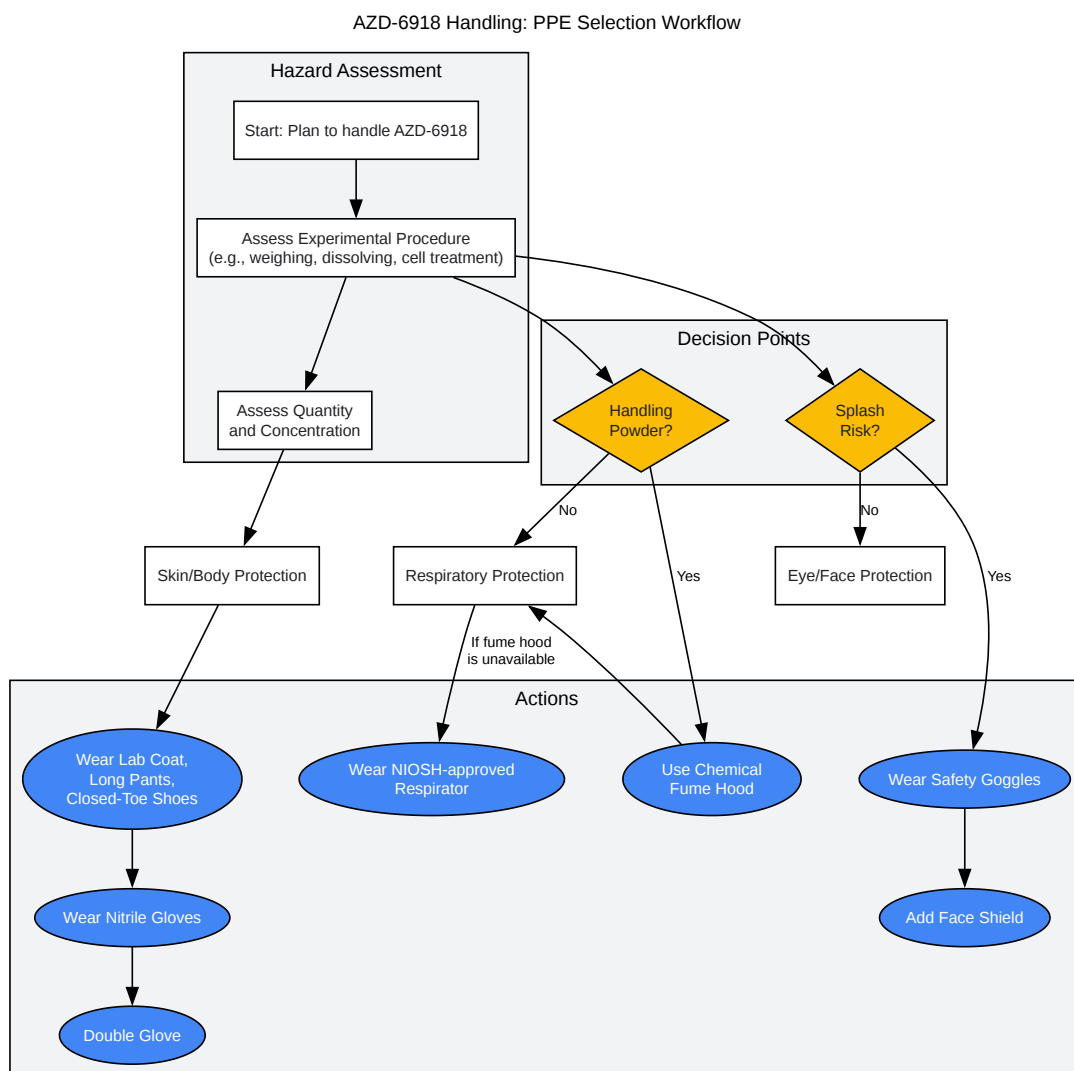
- When dissolving **AZD-6918**, be mindful of the solvent's hazards and wear appropriate PPE for both the compound and the solvent.
- Prepare solutions in well-ventilated areas, preferably within a chemical fume hood.

Disposal:

- All disposable materials contaminated with **AZD-6918**, including gloves, weigh paper, and pipette tips, should be collected in a designated hazardous waste container.
- Unused compound and contaminated solutions should be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when working with **AZD-6918**.



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Caption: Workflow for selecting appropriate PPE for handling **AZD-6918**.

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